

Health and safety information for 1-(4-Isobutylphenyl)ethanol

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Compound of Interest

Compound Name: 1-(4-Isobutylphenyl)ethanol

Cat. No.: B131453

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An In-depth Technical Guide to the Health and Safety of 1-(4-Isobutylphenyl)ethanol

Introduction

1-(4-Isobutylphenyl)ethanol is a chemical compound with the molecular formula C₁₂H₁₈O^[1]^[2]^[3]^[4]. It is also identified by its CAS Number 40150-92-3^[1]^[2]^[3]. This compound is known as a photodegradation product of Ibuprofen and has shown cytotoxic activity^[3]^[4]. This guide provides a comprehensive overview of its health and safety information, tailored for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **1-(4-Isobutylphenyl)ethanol**.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₈ O	[1][2][3][4]
Molecular Weight	178.27 g/mol	[2][4][5][6]
Appearance	Liquid	[2]
Boiling Point	245.5 °C at 760 mmHg	[3]
Flash Point	108.2 °C	[3]
Density	0.954 g/cm ³	[3]
Vapor Pressure	0.0153 mmHg at 25°C	[3]
Solubility	Slightly soluble in Chloroform, DMSO, and Methanol	[3]
Refractive Index	1.512	[3]
pKa	14.53 ± 0.20 (Predicted)	[3]
LogP	2.93840	[3]
XLogP3	3.6	[3][5][6]

Hazard Identification and GHS Classification

1-(4-Isobutylphenyl)ethanol is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

GHS Classification	Hazard Statement	Signal Word	Pictograms
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	
Skin Irritation (Category 2)	H315: Causes skin irritation	Warning	
Serious Eye Irritation (Category 2)	H319: Causes serious eye irritation	Warning	
Serious Eye Damage (Category 1)	H318: Causes serious eye damage	Danger	
Skin Sensitization (Category 1)	H317: May cause an allergic skin reaction	Warning	

Note: The GHS classification percentages vary across different sources, with some indicating a lower prevalence for certain hazards. For instance, H317 and H318 are noted with a 20% notification rate in some contexts.^[5]

Experimental Protocols & Safe Handling

Detailed experimental protocols for the toxicological assessment of **1-(4-Isobutylphenyl)ethanol** are not extensively available in the public domain. The information provided is primarily derived from Safety Data Sheets (SDS), which outline general safety and handling procedures rather than specific experimental designs.

Exposure Controls and Personal Protection

To minimize exposure, the following personal protective equipment (PPE) and engineering controls are recommended:

Control	Specification
Engineering Controls	Use in a well-ventilated area, such as a laboratory fume hood, to avoid inhalation of vapors.[2] Eyewash stations and safety showers should be readily available.
Eye/Face Protection	Wear tight-sealing safety goggles.
Hand Protection	Handle with chemical-resistant gloves. Gloves should be inspected before use and disposed of properly after contamination.[2]
Skin and Body Protection	Wear protective clothing and an apron to prevent skin contact.[1]
Respiratory Protection	If exposure limits are exceeded, use a NIOSH/MSHA-approved respirator.[2]

Safe Handling and Storage

Proper handling and storage are crucial to ensure safety.

Aspect	Procedure
Handling	Avoid contact with skin, eyes, and clothing.[2] Do not breathe vapors or mists. Wash hands thoroughly after handling.[7]
Storage	Keep containers tightly closed in a dry, well-ventilated place.[2] Recommended storage temperature is -20°C or between 2-8°C.[2][3] Store away from strong oxidizing agents.[2]

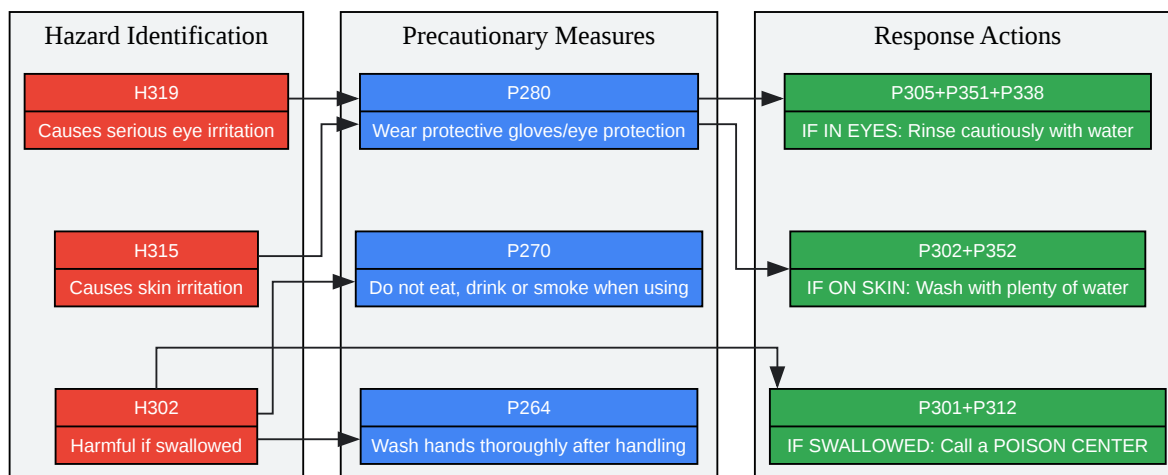
First Aid Measures

In case of exposure, the following first aid measures should be taken:

Exposure Route	First Aid Procedure
Ingestion	If swallowed, call a poison center or doctor if you feel unwell.[2] Rinse mouth with water.[2] Do NOT induce vomiting.
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration.[1][2]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing. [2]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.

Hazard and Precautionary Workflow

The following diagram illustrates the logical workflow from hazard identification to the implementation of necessary safety precautions for **1-(4-Isobutylphenyl)ethanol**.



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Caption: Hazard and Precautionary Statement Workflow for **1-(4-Isobutylphenyl)ethanol**.

Toxicological Information

The toxicological properties of **1-(4-isobutylphenyl)ethanol** have not been thoroughly investigated.^[2] However, the available data indicates the following potential health effects:

- Acute Toxicity: Harmful if swallowed.^{[2][5]}
- Skin Corrosion/Irritation: Causes skin irritation.^[5] May be harmful if absorbed through the skin.^[2]
- Serious Eye Damage/Irritation: Causes serious eye irritation or damage.^[5]
- Respiratory or Skin Sensitization: May cause an allergic skin reaction.^[5]
- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.^[2]

No information is available regarding its carcinogenicity, mutagenicity, or reproductive toxicity.^[2]

Conclusion

1-(4-Isobutylphenyl)ethanol is a compound that requires careful handling due to its identified hazards, including acute oral toxicity, skin and eye irritation, and potential for skin sensitization. Adherence to the recommended safety precautions, including the use of appropriate personal protective equipment and proper storage, is essential to mitigate risks in a research and development setting. Further toxicological studies are needed to fully characterize its health and safety profile.

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References

- 1. kmpharma.in [kmpharma.in]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. lookchem.com [lookchem.com]
- 4. 1-(4-Isobutylphenyl)ethanol | 40150-92-3 [chemicalbook.com]
- 5. 1-(4-Isobutylphenyl)ethanol | C₁₂H₁₈O | CID 181654 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. (1R)-1-(4-isobutylphenyl)ethanol | C₁₂H₁₈O | CID 12851993 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. nchemicalgroup.com [nchemicalgroup.com]
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